

4-Methoxyphenylmagnesium bromide CAS number and molecular structure.

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Compound of Interest

Compound Name: 4-Methoxyphenylmagnesium
bromide

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A Comprehensive Technical Guide to 4-Methoxyphenylmagnesium Bromide

For researchers, scientists, and professionals in drug development, **4-Methoxyphenylmagnesium bromide** is a crucial Grignard reagent. This guide provides an in-depth overview of its chemical identity, properties, synthesis, and applications, with a focus on its role in the synthesis of complex organic molecules.

Core Chemical Identity

CAS Number: 13139-86-1[1][2]

Molecular Structure: **4-Methoxyphenylmagnesium bromide** is an organomagnesium compound with the empirical formula C_7H_7BrMgO . [2] The structure consists of a magnesium atom inserted into the carbon-bromine bond of 4-bromoanisole.

- Linear Formula: $CH_3OC_6H_4MgBr$ [1]
- SMILES: COc1ccc([Mg]Br)cc1 [1][2]
- InChI Key: JKXAZEXIOPFJSC-UHFFFAOYSA-M [1][2]

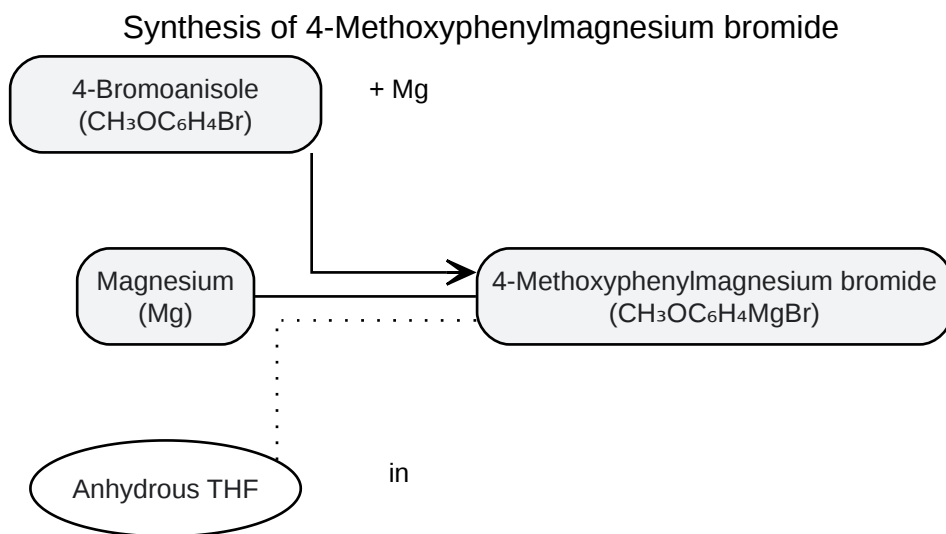
Physicochemical Properties

The quantitative data for **4-Methoxyphenylmagnesium bromide** are summarized in the table below. These properties are critical for its handling, storage, and application in chemical synthesis.

Property	Value	Source(s)
Molecular Weight	211.34 g/mol	[1] [3]
Appearance	Pale brown to dark brown, slightly hazy liquid	[2]
Typical Concentration	0.5 M or 1.0 M in Tetrahydrofuran (THF)	[1]
Density (of 0.5M soln)	0.955 g/mL at 25 °C	[1]
Boiling Point (of soln)	65-67 °C	[1]
Flash Point (of soln)	-20 °C	[1]

Synthesis of 4-Methoxyphenylmagnesium Bromide

The synthesis of **4-Methoxyphenylmagnesium bromide** is a classic example of a Grignard reaction, where an organohalide reacts with magnesium metal in an ethereal solvent.



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Caption: Synthesis of **4-Methoxyphenylmagnesium bromide**.

Experimental Protocol for Synthesis

The following is a detailed protocol for the laboratory-scale synthesis of **4-Methoxyphenylmagnesium bromide**.

Materials:

- Magnesium turnings
- 4-Bromoanisole
- Anhydrous tetrahydrofuran (THF)
- Iodine crystal (optional, as an initiator)
- Round-bottom flask, condenser, and dropping funnel (all oven-dried)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- **Apparatus Setup:** Assemble an oven-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen or argon inlet. Ensure all glassware is completely dry to prevent the quenching of the Grignard reagent.
- **Magnesium Activation:** Place magnesium turnings (approximately 1.1 to 1.2 molar equivalents) into the flask. If the reaction is difficult to initiate, a small crystal of iodine can be added to activate the magnesium surface.
- **Reaction Initiation:** Add a small portion of a solution of 4-bromoanisole (1.0 equivalent) in anhydrous THF to the magnesium turnings. The reaction is typically initiated by gentle warming. The disappearance of the iodine color (if used) and the formation of a cloudy solution are indicators of reaction initiation.
- **Controlled Addition:** Once the reaction has started, add the remaining solution of 4-bromoanisole in anhydrous THF dropwise from the dropping funnel at a rate that maintains a gentle reflux. The reaction is exothermic, and an ice bath should be kept nearby to control the reaction rate if it becomes too vigorous.
- **Completion and Use:** After the addition is complete, the reaction mixture is typically stirred at room temperature or gentle reflux for an additional 30 to 60 minutes to ensure all the magnesium has reacted. The resulting grayish-brown solution of **4-Methoxyphenylmagnesium bromide** is then used directly in subsequent reactions.

Applications in Drug Development and Organic Synthesis

4-Methoxyphenylmagnesium bromide is a versatile nucleophilic reagent used to form carbon-carbon bonds. Its applications are particularly relevant in the synthesis of pharmaceutical intermediates and complex organic molecules.

- **Synthesis of Tubulin Polymerization Inhibitors:** It has been used in the synthesis of 2-Amino-3,4,5-trimethoxybenzophenone, a compound that acts as a tubulin polymerization inhibitor.

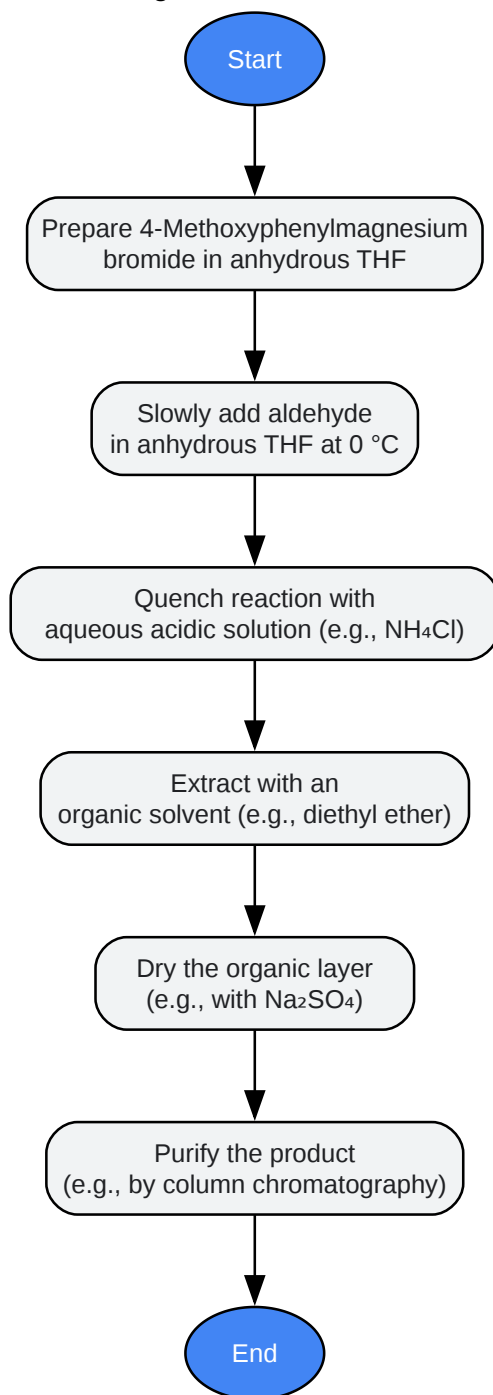
[1][4]

- Total Synthesis: This Grignard reagent is a key component in the total synthesis of natural products such as (–)-centrolobine.[\[1\]](#)
- Cross-Coupling Reactions: It participates in nickel-catalyzed cross-coupling reactions with fluoroazines and fluorodiazines, which are important scaffolds in medicinal chemistry.[\[5\]](#)
- Conjugate Addition: **4-Methoxyphenylmagnesium bromide** can act as a nucleophile in conjugate addition reactions to α,β -unsaturated aldehydes and ketones, a fundamental transformation in organic synthesis.[\[6\]](#)

Experimental Workflow: Grignard Reaction with an Aldehyde

The following diagram illustrates a typical experimental workflow for the reaction of **4-Methoxyphenylmagnesium bromide** with an aldehyde to form a secondary alcohol.

Workflow for a Grignard Reaction with an Aldehyde

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Caption: A typical workflow for a Grignard reaction.

Safety and Handling

4-Methoxyphenylmagnesium bromide is a highly reactive and hazardous substance that requires careful handling.

- **Flammability:** It is a highly flammable liquid and vapor.[7] Keep away from heat, sparks, open flames, and hot surfaces.
- **Reactivity with Water:** It reacts violently with water.[7] All reactions must be carried out under strictly anhydrous conditions.
- **Corrosivity:** It causes severe skin burns and eye damage.[7] Appropriate personal protective equipment (gloves, goggles, lab coat) must be worn.
- **Air and Light Sensitivity:** The reagent is sensitive to air and light and may form explosive peroxides.[8] It should be stored under an inert atmosphere and protected from light.

This technical guide provides a foundational understanding of **4-Methoxyphenylmagnesium bromide** for professionals in research and drug development. Adherence to proper experimental protocols and safety precautions is paramount when working with this versatile and reactive compound.

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